

# CAS number 1159-15-5 properties and usage.

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: *Tos-Arg-OH*

Cat. No.: *B555422*

[Get Quote](#)

An In-Depth Technical Guide to 1-Methyl-4-phenyl-1,2,3,6-tetrahydropyridine (MPTP) for Neurodegenerative Disease Modeling

## Abstract

1-Methyl-4-phenyl-1,2,3,6-tetrahydropyridine (MPTP), identified by CAS number 1159-15-5, is a potent and selective neurotoxin that has become an indispensable tool in the field of neuroscience, particularly for modeling Parkinson's disease (PD). Its ability to induce a parkinsonian syndrome in primates, including humans, by selectively destroying dopaminergic neurons in the substantia nigra has provided researchers with a robust model to investigate the pathophysiology of PD and to explore potential therapeutic interventions.<sup>[1][2][3]</sup> This technical guide provides a comprehensive overview of MPTP, from its fundamental chemical properties and mechanism of action to its practical application in creating animal models of Parkinson's disease. It is intended for researchers, scientists, and drug development professionals who seek to utilize this powerful tool in their studies of neurodegenerative disorders.

## Physicochemical Properties and Identification

While often cited in toxicological and neuroscience literature, it is important to note that the CAS number 1159-15-5 has also been associated with N-Tosyl-L-arginine, a reagent used in

peptide synthesis.[4][5][6][7][8][9][10] However, in the context of a neurotoxin for research, CAS 1159-15-5 is widely understood to refer to MPTP.

MPTP is a lipophilic organic compound classified as a tetrahydropyridine.[1] This property allows it to readily cross the blood-brain barrier, a critical step in its neurotoxic action.[1][11][12]

Property	Value
CAS Number	1159-15-5
Molecular Formula	C <sub>12</sub> H <sub>15</sub> N
Molecular Weight	173.26 g/mol
Appearance	White to off-white crystalline solid
Solubility	Soluble in organic solvents such as DMSO and ethanol

## The Molecular Odyssey of a Neurotoxin: Mechanism of Action

The neurotoxicity of MPTP is not inherent to the parent compound but is rather a consequence of its metabolic activation within the brain.[1] The process is a multi-step cascade that ultimately leads to the demise of dopaminergic neurons.

### Metabolic Activation: The Genesis of a Toxin

Once MPTP crosses the blood-brain barrier, it is metabolized by monoamine oxidase B (MAO-B), an enzyme primarily located in glial cells, specifically astrocytes.[1][13] This enzymatic conversion proceeds through a two-step oxidation process. First, MPTP is oxidized to 1-methyl-4-phenyl-2,3-dihydropyridinium (MPDP+).[14] MPDP+ is then further oxidized to the highly toxic cation, 1-methyl-4-phenylpyridinium (MPP+).[1][13][14]

### Selective Uptake: The Trojan Horse Strategy

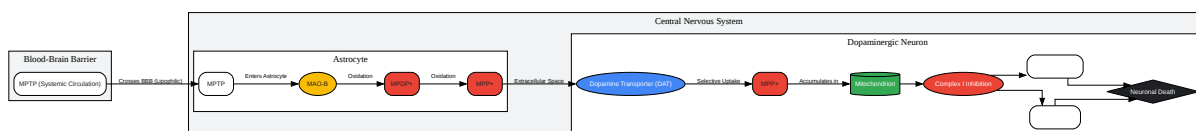
MPP+ is the active neurotoxin.[11] Its selective toxicity towards dopaminergic neurons is due to its recognition and uptake by the dopamine transporter (DAT), which is highly expressed on the

presynaptic terminals of these neurons.[11][15] This high-affinity uptake mechanism effectively concentrates MPP<sup>+</sup> within dopaminergic neurons.[16] Studies have shown that mice lacking the dopamine transporter are resistant to the neurotoxic effects of MPTP, highlighting the critical role of DAT in its mechanism of action.[17]

## Mitochondrial Sabotage: The Final Blow

Inside the dopaminergic neuron, MPP<sup>+</sup> is further concentrated within the mitochondria, driven by the mitochondrial membrane potential.[13] Once inside the mitochondria, MPP<sup>+</sup> potently inhibits Complex I of the electron transport chain.[1][2] This inhibition has catastrophic consequences for the cell:

- **ATP Depletion:** The disruption of the electron transport chain leads to a severe reduction in ATP production, compromising cellular energy metabolism.[11]
- **Oxidative Stress:** The inhibition of Complex I results in the generation of reactive oxygen species (ROS), such as superoxide radicals.[11][12] This surge in ROS overwhelms the cell's antioxidant defenses, leading to oxidative damage to proteins, lipids, and DNA.
- **Apoptotic Cascade:** The combination of energy failure and oxidative stress triggers apoptotic pathways, ultimately leading to programmed cell death of the dopaminergic neuron.[2]



[Click to download full resolution via product page](#)

Figure 1: The metabolic activation and neurotoxic pathway of MPTP.

## Application in Research: The MPTP Model of Parkinson's Disease

The ability of MPTP to replicate many of the key pathological and clinical features of Parkinson's disease has made it an invaluable tool for researchers.[2] The MPTP-induced animal model, most commonly in mice and non-human primates, is widely used to:

- Investigate Disease Mechanisms: Elucidate the molecular and cellular events that lead to the degeneration of dopaminergic neurons.[18][19]
- Screen for Neuroprotective Agents: Test the efficacy of novel therapeutic compounds in preventing or slowing down the neurodegenerative process.
- Evaluate Symptomatic Treatments: Assess the effectiveness of drugs aimed at alleviating the motor symptoms of parkinsonism.

## Experimental Protocol: Induction of Parkinsonism in Mice

Various protocols for MPTP administration in mice exist, with the choice of regimen influencing the severity and progression of neurodegeneration.[18][19] A commonly used sub-acute protocol is as follows:

Materials:

- MPTP hydrochloride
- Sterile, pyrogen-free saline
- C57BL/6 mice (a strain known for its sensitivity to MPTP)[20]
- Appropriate personal protective equipment (PPE)

Procedure:

- **Preparation of MPTP Solution:** On the day of injection, dissolve MPTP hydrochloride in sterile saline to the desired concentration (e.g., 2 mg/mL). All handling of MPTP powder and concentrated solutions must be performed in a certified chemical fume hood.
- **Animal Dosing:** Administer MPTP to mice via intraperitoneal (i.p.) injection. A typical sub-acute regimen involves daily injections of 20-30 mg/kg for 4-5 consecutive days.
- **Post-Injection Monitoring:** Closely monitor the animals for any signs of distress or adverse reactions.
- **Behavioral Assessment:** Conduct behavioral tests (e.g., rotarod, open field test) to assess motor deficits, typically starting 7-14 days after the final MPTP injection.[21]
- **Neurochemical and Histological Analysis:** At the end of the study, euthanize the animals and collect brain tissue for analysis. Key endpoints include:
  - Quantification of striatal dopamine and its metabolites (DOPAC and HVA) using high-performance liquid chromatography (HPLC).[21]
  - Immunohistochemical staining for tyrosine hydroxylase (TH) to visualize and quantify the loss of dopaminergic neurons in the substantia nigra pars compacta (SNpc) and their terminals in the striatum.[21]

Figure 2: Workflow for the induction of a sub-acute MPTP mouse model of Parkinson's disease.

## Safety and Handling: A Critical Imperative

MPTP is a potent human neurotoxin, and its handling requires strict adherence to safety protocols to prevent accidental exposure.[22][23]

Key Safety Precautions:

- **Designated Work Area:** All work with MPTP must be conducted in a designated area, such as a certified chemical fume hood or a Class II Type B2 biosafety cabinet.[22][24]
- **Personal Protective Equipment (PPE):** Mandatory PPE includes a disposable lab coat, double nitrile gloves, and safety glasses or goggles.[22][23]

- Weighing and Solution Preparation: Do not weigh the dry powder.[22] If possible, purchase pre-weighed aliquots. All solution preparations must be done in a fume hood.
- Animal Handling: Injections and handling of MPTP-treated animals should be performed in a biosafety cabinet for at least 72 hours post-injection, as the compound and its metabolites are excreted in urine and feces.[23][25]
- Waste Disposal: All contaminated materials, including sharps, bedding, and disposable PPE, must be treated as hazardous chemical waste and disposed of according to institutional guidelines.[22][26]
- Decontamination: Work surfaces should be decontaminated with a 10% bleach solution, followed by a water rinse.[22][25]

## Concluding Remarks

MPTP has revolutionized our understanding of Parkinson's disease by providing a highly reproducible and relevant model of dopaminergic neurodegeneration. While it does not recapitulate all aspects of the human disease, such as the formation of Lewy bodies in most protocols, the MPTP model remains an indispensable tool for the neuroscience community.[19][20] A thorough understanding of its mechanism of action, coupled with meticulous experimental design and stringent safety practices, will continue to yield valuable insights into the pathogenesis of Parkinson's disease and facilitate the development of novel therapeutic strategies.

### *Need Custom Synthesis?*

*BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.*

*Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).*

## References

- [1. MPTP - Wikipedia \[en.wikipedia.org\]](https://en.wikipedia.org)
- [2. Mechanisms of MPTP toxicity - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)

- [3. MPTP: a neurotoxin relevant to the pathophysiology of Parkinson's disease. The 1985 George C. Cotzias lecture - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [4. nbinno.com \[nbinno.com\]](#)
- [5. TOS-ARG-OH | 1159-15-5 \[chemicalbook.com\]](#)
- [6. 1159-15-5 \[chembk.com\]](#)
- [7. medchemexpress.com \[medchemexpress.com\]](#)
- [8. alfachemic.com \[alfachemic.com\]](#)
- [9. CAS 1159-15-5: Tos-Arg-OH | CymitQuimica \[cymitquimica.com\]](#)
- [10. Nalpha-Tosyl-L-arginine | 1159-15-5 | Tokyo Chemical Industry UK Ltd. \[tcichemicals.com\]](#)
- [11. MPTP-Induced Parkinsonian Syndrome - Basic Neurochemistry - NCBI Bookshelf \[ncbi.nlm.nih.gov\]](#)
- [12. MPTP: MODEL FOR PARKINSON'S DISEASE \(Cecilia Sosso, Alberto Lorenzi\) \[flipper.diff.org\]](#)
- [13. Mechanism of the neurotoxicity of MPTP. An update - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [14. Metabolism of 1-Methyl-4-phenyl-1,2,3,6-tetrahydropyridine by Mitochondrion-targeted Cytochrome P450 2D6: IMPLICATIONS IN PARKINSON DISEASE - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [15. Mechanisms of MPTP toxicity and their implications for therapy of Parkinson's disease - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [16. Biochemical mechanism of action of the dopaminergic neurotoxin 1-methyl-4-phenyl-1,2,3,6-tetrahydropyridine \(MPTP\) - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [17. MPTP-induced mouse model of Parkinson's disease: A promising direction for therapeutic strategies - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [18. MPTP mouse models of Parkinson's disease: an update - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [19. scispace.com \[scispace.com\]](#)
- [20. MPTP Mouse Models of Parkinson's Disease: An Update - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [21. meliordiscovery.com \[meliordiscovery.com\]](#)
- [22. Fact Sheet: MPTP, Safe Handling | PennEHRS \[ehrs.upenn.edu\]](#)
- [23. uwo.ca \[uwo.ca\]](#)
- [24. uthsc.edu \[uthsc.edu\]](#)

- [25. researchanimalresources.jhu.edu](https://researchanimalresources.jhu.edu) [[researchanimalresources.jhu.edu](https://researchanimalresources.jhu.edu)]
- [26. ehs.miami.edu](https://ehs.miami.edu) [[ehs.miami.edu](https://ehs.miami.edu)]
- To cite this document: BenchChem. [CAS number 1159-15-5 properties and usage.]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b555422/docs#cas-number-1159-15-5-properties-and-usage>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)